

4'-Chloro-3-(3-methylphenyl)propiophenone

proper disposal procedures

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Compound of Interest

Compound Name: 4'-Chloro-3-(3-methylphenyl)propiophenone

CAS No.: 898790-65-3

Cat. No.: B3023737

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Topic: **4'-Chloro-3-(3-methylphenyl)propiophenone** Proper Disposal Procedures Content

Type: Operational Laboratory Guide Audience: Researchers, Process Chemists, and EHS Officers

Executive Summary & Operational Context

As a Senior Application Scientist, I often see disposal protocols treated as an afterthought—a "bin it and forget it" mentality. With **4'-Chloro-3-(3-methylphenyl)propiophenone**, this approach is a liability.

This compound is a halogenated aromatic ketone. Unlike simple acetone or ethanol waste, the presence of the chlorine atom at the para position of the aromatic ring fundamentally dictates its lifecycle. When incinerated at standard non-halogenated temperatures, chlorinated aromatics can serve as precursors to polychlorinated dibenzodioxins (PCDDs) and furans.

Therefore, the core directive of this guide is segregation. You must ensure this material enters the Halogenated Waste Stream to undergo high-temperature incineration (>1100°C) with

specific acid gas scrubbing.

Chemical Profile & Hazard Assessment

Before handling waste, you must understand the physiochemical properties driving the disposal logic.

Property	Description	Operational Implication
Chemical Class	Halogenated Aromatic Ketone	Strict Segregation: Do not mix with non-halogenated solvents (e.g., Acetone, Hexane) to avoid contaminating cheaper waste streams.
Physical State	Solid (low melting) or Viscous Oil	Likely requires dissolution in a compatible solvent for transfer, or disposal as solid hazardous waste.
Reactivity	Stable, but lipophilic	High potential for bioaccumulation; do not discharge to sewer/drains.
Key Hazards	Skin/Eye Irritant (H315/H319), Aquatic Toxicity	Double-gloving (Nitrile) and face shields are mandatory during waste transfer.

Pre-Disposal Stabilization

If you are disposing of this compound as part of a reaction mixture (e.g., a Friedel-Crafts acylation workup), you must stabilize the matrix before it enters the waste container.

- **Quench Reactive Species:** Ensure any Lewis acids (like AlCl_3 often used to synthesize this backbone) are fully quenched with ice/water and neutralized.
- **Phase Separation:**

- Aqueous Phase: If the compound was washed, the aqueous layer (acidic/basic) must be neutralized to pH 5–9 before disposal down the drain (only if confirmed free of organic solvents/solutes) or collected as "Aqueous Waste."
- Organic Phase (The Target): This contains your **4'-Chloro-3-(3-methylphenyl)propiophenone**. This entire phase is now Halogenated Organic Waste.

Step-by-Step Disposal Protocol

Step 1: Container Selection

- Material: High-Density Polyethylene (HDPE) or Amber Glass.
- Avoid: Metal cans (unless lined). Halogenated compounds can degrade or hydrolyze to form HCl over time, corroding metal containers.

Step 2: Waste Segregation (The Critical Control Point)

You must separate this waste from non-halogenated solvents.^{[1][2]}

- Rule of Thumb: If the halogen content exceeds 1,000 ppm (0.1%), the entire container is classified as halogenated.
- Why? Disposal of halogenated waste costs significantly more (approx.^{[2][3]} 3x) than non-halogenated waste due to the specialized incineration required.

Step 3: Labeling & Documentation

Affix a hazardous waste tag immediately upon the first drop entering the container.

- Constituents: List "**4'-Chloro-3-(3-methylphenyl)propiophenone**" explicitly. Do not use abbreviations.
- Hazard Checkbox: Mark "Toxic" and "Irritant."
- RCRA Codes: See Section 6 for applicable codes.

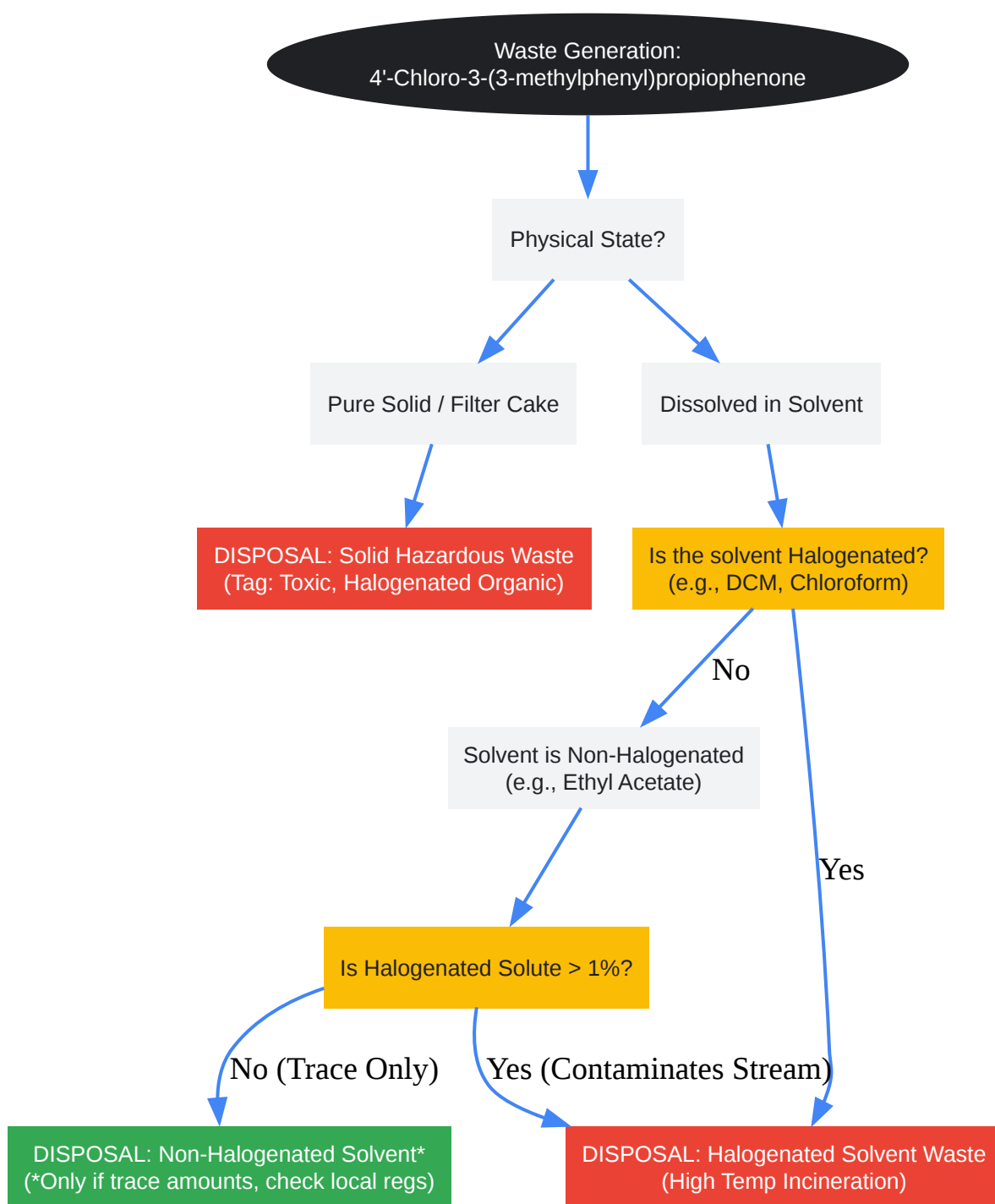
Step 4: Storage

- Store in a Satellite Accumulation Area (SAA).[\[3\]](#)
- Keep the container closed at all times (vapor tight) unless adding waste.[\[1\]](#)[\[2\]](#)
- Secondary containment is mandatory to capture potential leaks.

Visual Workflows

A. Waste Stream Decision Tree

This logic flow ensures the material ends up in the correct incinerator.

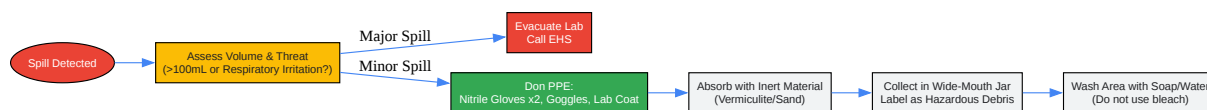


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Figure 1: Decision matrix for segregating halogenated ketone waste. Note that even in non-halogenated solvents, high concentrations of the solute usually mandate the "Halogenated" stream.

B. Spill Response Protocol

Immediate actions for laboratory spills.



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Figure 2: Operational workflow for containing and cleaning minor spills of **4'-chloro-3-(3-methylphenyl)propiophenone**.

Regulatory Compliance (US EPA/RCRA)

Proper coding is essential for the manifest.^[2] While this specific chemical is not a "P" or "U" listed waste by name, it is regulated by characteristic and class.

Waste Code	Classification	Applicability
D001	Ignitability	Apply if the compound is dissolved in a flammable solvent (Flash point <60°C).
F001 / F002	Spent Halogenated Solvents	Apply if the compound is mixed with listed solvents like Methylene Chloride or Chlorobenzene [1].
None (Class Only)	Halogenated Organic	If pure solid, it may not carry a specific D-code unless toxic via TCLP, but must be manifested as "Non-RCRA Regulated Hazardous Waste (Halogenated)" or state-specific equivalent (e.g., California Waste Code 211).

Scientist's Note: Never assume "Non-RCRA" means "Non-Hazardous." In the context of incineration, the facility needs to know about the Chlorine content to prevent corrosion of their scrubbers and violation of their air permits.

References

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